

Available Information on Furofenac-d3

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Furofenac-d3

Cat. No.: S12899225

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The table below summarizes the key details I was able to locate:

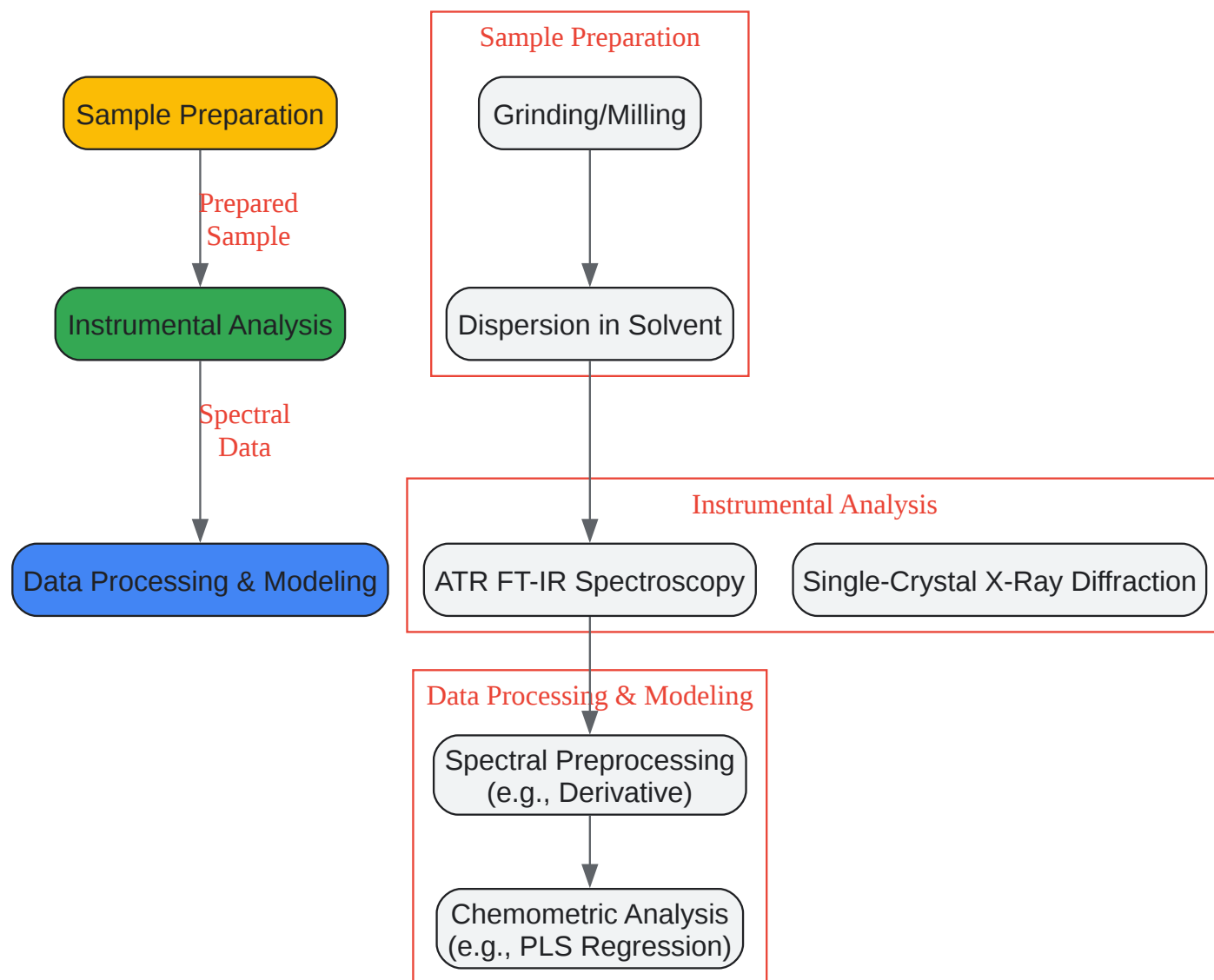
Parameter	Detail
Chemical Name	Furofenac-d3 [1]
CAS Number	1794754-03-2 [1]
Molecular Formula	C ₁₂ H ₁₁ D ₃ O ₃ [1]
Molecular Weight	209.26 g/mol [1]
Category	Stable Isotope, Miscellaneous Compound [1]
Appearance	Off-White Solid [1]
Storage	2-8°C (Refrigerator) [1]
Applications	Labelled version of Furofenac; a new anti-inflammatory drug. Study of its effect on malondialdehyde production by platelets. [1]
Synonyms	2-(Ethyl-d3)-2,3-dihydro-5-benzofuranacetic Acid; 2-(Ethyl-d3)-2,3-dihydro-5-benzofuranylacetic Acid; SAS 650-d3 [1]

Methodologies for Characterizing Pharmaceutical Compounds

Although specific protocols for **Furofenac-d3** are not available in the search results, the following established techniques are commonly used for characterizing similar pharmaceutical compounds and can serve as a methodological framework. You may need to adapt them for **Furofenac-d3**.

Technique	Application & Protocol Outline	Reference Compound Example
ATR FT-IR Spectroscopy	Quantitative Analysis in Tablets: Grind tablets into powder. Disperse powder in solvent (e.g., methanol). Place dispersion on ATR crystal. Collect spectrum, apply second derivative transformation (Savitzky–Golay). Use multivariate analysis (PLS regression) on specific spectral regions (e.g., ~1600–1500 cm ⁻¹ for carboxylate group) for quantification. [2] [3]	Diclofenac Sodium [2] [3]
Co-crystal Screening	Discovery of Novel Solid Forms: Use solvent-assisted grinding. Mix API (e.g., Diclofenac) and co-former in equimolar amounts in mortar. Add drop of solvent (e.g., methanol), grind with pestle until dry. Repeat. Analyze products with IR spectroscopy. Confirm co-crystal formation with single-crystal X-ray diffraction. [4]	Diclofenac [4]

The experimental workflow for characterization and analysis typically involves sample preparation, instrumental analysis, and data processing, as shown below.



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Experimental workflow for pharmaceutical analysis

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References

1. CAS No : 1794754-03-2| Chemical Name : Furofenac-d3 [pharmaffiliates.com]
2. Quantification and Classification of Diclofenac Sodium ... [pubmed.ncbi.nlm.nih.gov]
3. Quantification and Classification of Diclofenac Sodium ... [mdpi.com]
4. Co-Crystal Screening of Diclofenac - PMC [pmc.ncbi.nlm.nih.gov]

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